Reference standards for N-Acetyl-L-isoleucine identification

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Compound of Interest

Compound Name:	*N-Acetylisoleucine*
CAS No.:	*20257-17-4*
Cat. No.:	*B3434723*

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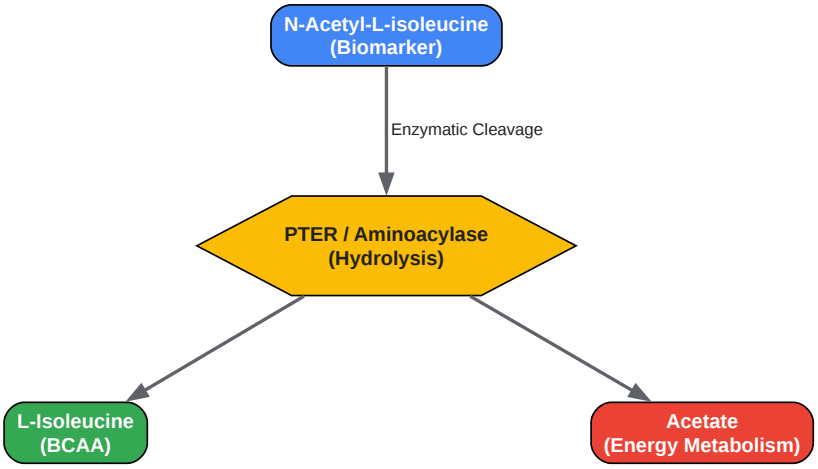
An in-depth technical evaluation for researchers, analytical chemists, and drug development professionals, focusing on the identification, quantification, and structural validation of N-Acetyl-L-isoleucine using high-purity reference standards.

Introduction & Mechanistic Context

N-Acetyl-L-isoleucine (Ac-Ile) is an acetylated derivative of the branched-chain amino acid L-isoleucine. In recent years, it has emerged as a critical analyte in two distinct fields: as a pharmaceutical intermediate in peptide synthesis, and as a metabolic biomarker. Recent studies have identified Ac-Ile as a substrate in[1], where enzymatic hydrolysis of Ac-Ile yields L-isoleucine and acetate.

Because Ac-Ile is structurally isobaric with N-Acetyl-L-leucine (a compound investigated for the treatment of neurodegenerative diseases), distinguishing between these isomers is a significant analytical challenge. The deployment of high-purity, well-characterized [2] is non-negotiable for ensuring assay specificity, preventing false positives in biomarker discovery, and controlling impurity profiles in drug manufacturing.

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Enzymatic hydrolysis of N-Acetyl-L-isoleucine into L-isoleucine and acetate.

Comparative Analysis of Reference Standard Grades

Selecting the correct grade of reference standard dictates the reliability of your downstream data. A common pitfall in early-stage pharmacokinetics is utilizing "Reagent Grade" materials for quantitative LC-MS/MS, leading to calibration drift due to uncharacterized water content or trace isomeric impurities.

Table 1: Performance and Application Comparison of Ac-Ile Reference Standards

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Standard Grade	Purity Validation	Metrological Traceability	Primary Application	Cost/Availability
Certified Reference Material (CRM)	qNMR, HPLC-UV, Karl Fischer, ROI	ISO 17034 / NIST Traceable	Absolute quantification, method validation, regulatory submission.	High / Limited
Analytical Standard	HPLC-UV/MS, 1H-NMR	Certificate of Analysis (CoA) provided	Routine QC, relative quantification, early biomarker screening.	Moderate / High
Stable Isotope-Labeled (SIL)	Isotopic enrichment >99% (e.g., 13C6, 15N)	CoA provided	Internal standard for LC-MS/MS to correct for matrix effects.	Very High / Custom
Reagent / Synthesis Grade	>95% (Often lacks water/salt correction)	None	Organic synthesis, qualitative spiking.	Low / Widely Available

Expert Insight: For quantitative bioanalysis in plasma or urine, always pair an Analytical Standard for the calibration curve with a Stable Isotope-Labeled (SIL) standard. This corrects for the inevitable ion suppression caused by endogenous phospholipids.

Analytical Techniques for Ac-Ile Identification

The structural similarity between Ac-Ile and its isomers (Ac-Leucine, Ac-allo-Isoleucine) necessitates high-resolving analytical techniques. Below is an objective comparison of the primary modalities used in conjunction with [3].

Table 2: Comparison of Analytical Modalities for Ac-Ile

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Technique	Sensitivity	Specificity (Isomer Differentiation)	Matrix Suitability	Causality for Selection
UHPLC-MS/MS	High (pg/mL)	Moderate (Requires optimized chromatography)	Plasma, Urine, CSF	Preferred for biological matrices. MRM transitions alone cannot distinguish isomers; baseline chromatographic separation is mandatory.
1H / 13C NMR	Low (µg/mL)	Very High	Neat standards, purified extracts	Preferred for absolute structural elucidation. The sec-butyl group of isoleucine produces distinctly different splitting patterns compared to the isobutyl group of leucine.
GC-MS	Moderate (ng/mL)	High	Derivatized extracts	Requires derivatization (e.g., silylation or methylation) to volatilize the carboxylic acid, increasing sample prep time but offering

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excellent resolution.

Experimental Methodologies: Self-Validating Protocols

To ensure scientific integrity, the following protocols are designed as self-validating systems. They incorporate internal checks to immediately flag experimental failures.

Protocol A: UHPLC-MS/MS Quantification in Plasma

Objective: Quantify Ac-Ile in biological matrices while resolving it from Ac-Leucine.

- Sample Aliquoting & Spiking: Transfer 50 µL of plasma into a microcentrifuge tube. Spike with 10 µL of SIL Internal Standard (

  -Ac-Ile, 100 ng/mL).

  - Causality: Spiking before any extraction step ensures the SIL standard accounts for any physical losses during precipitation.

- Protein Precipitation: Add 150 µL of ice-cold Acetonitrile (ACN) containing 0.1% Formic Acid. Vortex for 30 seconds.

  - Causality: Cold ACN is chosen over methanol because it yields a denser protein pellet and minimizes the co-extraction of late-eluting phospholipids, which cause severe ESI ion suppression. Formic acid ensures the carboxylic acid moiety remains protonated, improving recovery.

- Centrifugation: Spin at 14,000 x g for 10 minutes at 4°C. Transfer 100 µL of the supernatant to an LC vial.

- Chromatographic Separation: Inject 2 µL onto a sub-2 µm C18 column (e.g., 2.1 x 100 mm). Use a shallow gradient of Water/ACN (both with 0.1% Formic Acid).

  - Self-Validation Check: Inject a mixed standard of Ac-Ile and Ac-Leucine. You must achieve a resolution (

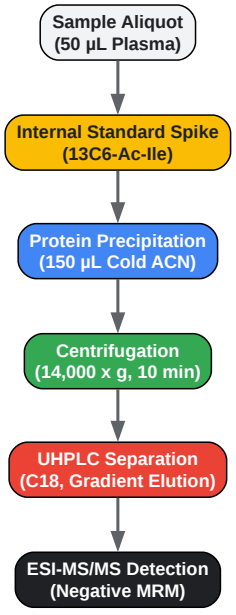
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) > 1.5. If they co-elute, the MS/MS cannot distinguish them due to identical precursor/product ions (

172.1

130.1 in negative ion mode).

- Detection: Operate the mass spectrometer in Electrospray Ionization Negative (ESI-) mode using Multiple Reaction Monitoring (MRM).



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UHPLC-MS/MS workflow for N-Acetyl-L-isoleucine quantification.

Protocol B: NMR Structural Validation of Reference Standards

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Objective: Verify the identity and purity of an in-house synthesized or purchased [4].

- Sample Preparation: Dissolve 10 mg of the Ac-Ile standard in 0.6 mL of Deuterated Chloroform (

) or Deuterium Oxide (

).
- Internal Referencing: Ensure the solvent contains 0.03% v/v Tetramethylsilane (TMS) as an internal chemical shift reference (0.00 ppm).
- 1H-NMR Acquisition (400 MHz): Acquire 16 scans.
  - Diagnostic Signals: Look for the acetyl methyl protons as a sharp singlet near

    2.0 ppm. The critical differentiating feature for isoleucine is the presence of a methyl doublet (

    ~0.9 ppm) and a methyl triplet (

    ~0.85 ppm) arising from the sec-butyl side chain. In contrast, leucine presents as two overlapping doublets.
- Self-Validation Check: Integrate the acetyl singlet (3H) against the alpha-proton multiplet (1H,

  ~4.3 ppm). A ratio deviating from 3:1 indicates co-eluting impurities or incomplete acetylation.

References

- A PTER-dependent pathway of taurine metabolism linked to energy balance.PubMed Central (PMC). URL:[Link]
- **N-Acetylisoleucine** | C8H15NO3 | CID 7036275.PubChem. URL:[Link]
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Phone: (601) 213-4426

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